

Spectroscopic Profile of 2-Bromo-4-methoxybenzotrile: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Bromo-4-methoxybenzotrile

CAS No.: 140860-51-1

Cat. No.: B121712

[Get Quote](#)

For Immediate Release

This technical guide provides a comprehensive overview of the spectroscopic data for the compound **2-Bromo-4-methoxybenzotrile**. Aimed at researchers, scientists, and professionals in the field of drug development, this document presents predicted nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data, offering a valuable resource for the characterization and analysis of this molecule. In the absence of readily available experimental spectra in public databases, this guide leverages high-quality predictive methodologies to offer a detailed spectroscopic profile.

Predicted Spectroscopic Data

The following sections detail the predicted spectroscopic data for **2-Bromo-4-methoxybenzotrile**, organized for clarity and ease of reference. These predictions are generated based on established computational algorithms and provide a reliable approximation of the compound's spectral characteristics.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a cornerstone of molecular structure elucidation. The predicted ^1H and ^{13}C NMR data provide insights into the electronic environment of the hydrogen and carbon atoms within the molecule.

Table 1: Predicted ^1H NMR Data for **2-Bromo-4-methoxybenzonitrile**

Chemical Shift (δ) ppm	Multiplicity	Integration	Coupling Constant (J) Hz	Assignment
7.71	d	1H	2.3	H-3
7.50	d	1H	8.7	H-6
6.95	dd	1H	8.7, 2.3	H-5
3.86	s	3H	-	-OCH ₃

Predicted in CDCl₃ at 400 MHz.

Table 2: Predicted ^{13}C NMR Data for **2-Bromo-4-methoxybenzonitrile**

Chemical Shift (δ) ppm	Assignment
162.5	C-4
135.2	C-6
134.8	C-3
118.0	C-5
116.5	CN
114.0	C-1
113.2	C-2
56.0	-OCH ₃

Predicted in CDCl₃ at 100 MHz.

Infrared (IR) Spectroscopy

IR spectroscopy provides information about the functional groups present in a molecule through their characteristic vibrational frequencies.

Table 3: Predicted FT-IR Data for **2-Bromo-4-methoxybenzonitrile**

Wavenumber (cm ⁻¹)	Intensity	Assignment
3050-3000	Medium	C-H stretch (aromatic)
2950-2850	Medium	C-H stretch (methyl)
2225	Strong	C≡N stretch (nitrile)
1600, 1480, 1450	Strong to Medium	C=C stretch (aromatic ring)
1250	Strong	C-O-C stretch (asymmetric)
1030	Strong	C-O-C stretch (symmetric)
820	Strong	C-H bend (out-of-plane)
650	Medium	C-Br stretch

Mass Spectrometry (MS)

Mass spectrometry provides information about the mass-to-charge ratio of a molecule and its fragments, enabling the determination of its molecular weight and elemental composition.

Table 4: Predicted Mass Spectrometry Data for **2-Bromo-4-methoxybenzonitrile**

m/z	Relative Intensity (%)	Assignment
213/215	100/98	[M] ⁺ (Molecular ion with ⁷⁹ Br/ ⁸¹ Br isotopes)
198/200	40/39	[M-CH ₃] ⁺
170/172	20/19	[M-CH ₃ -CO] ⁺
102	30	[M-Br-CN] ⁺
75	25	[C ₆ H ₃] ⁺

Experimental Protocols

While specific experimental protocols for the acquisition of spectroscopic data for **2-Bromo-4-methoxybenzotrile** are not publicly available, the following are general methodologies typically employed for a compound of this nature.

2.1. NMR Spectroscopy

A sample of **2-Bromo-4-methoxybenzotrile** would be dissolved in an appropriate deuterated solvent, such as chloroform-d (CDCl₃), containing a small amount of tetramethylsilane (TMS) as an internal standard. ¹H and ¹³C NMR spectra would be recorded on a 400 MHz or higher field NMR spectrometer. Standard pulse sequences would be utilized for both one-dimensional and, if necessary, two-dimensional NMR experiments to aid in signal assignment.

2.2. IR Spectroscopy

The infrared spectrum would be obtained using a Fourier Transform Infrared (FT-IR) spectrometer. The sample could be analyzed as a thin film on a salt plate (e.g., NaCl or KBr) after dissolving it in a volatile solvent and allowing the solvent to evaporate. Alternatively, the spectrum could be recorded using an Attenuated Total Reflectance (ATR) accessory. The spectrum would typically be recorded over the range of 4000 to 400 cm⁻¹.

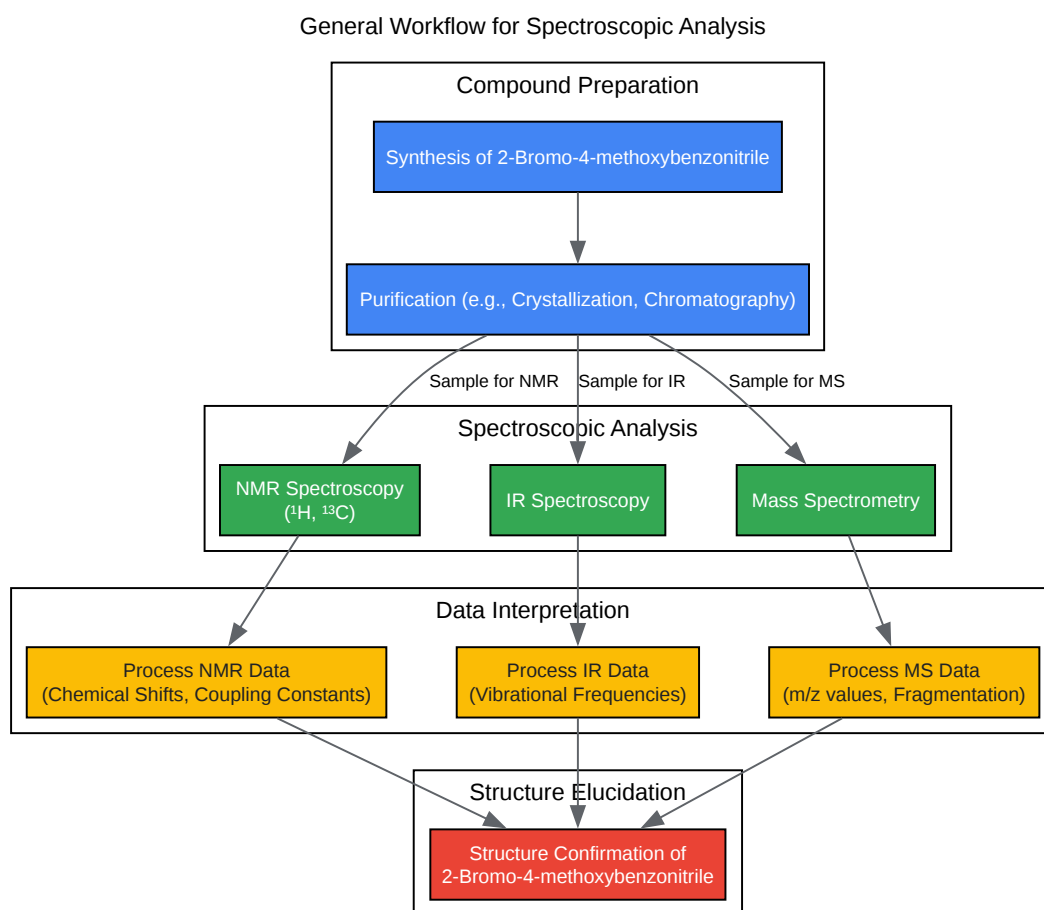
2.3. Mass Spectrometry

Mass spectral analysis would be performed using a mass spectrometer, likely with electron ionization (EI) for fragmentation analysis. The sample would be introduced into the ion source,

typically via a direct insertion probe or after separation by gas chromatography (GC-MS). The instrument would be scanned over a mass range appropriate to detect the molecular ion and significant fragment ions.

Visualization of Spectroscopic Analysis Workflow

The following diagram illustrates a typical workflow for the spectroscopic analysis of a chemical compound like **2-Bromo-4-methoxybenzotrile**.



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis, purification, and spectroscopic characterization of a chemical compound.

- To cite this document: BenchChem. [Spectroscopic Profile of 2-Bromo-4-methoxybenzonitrile: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b121712/docs#spectroscopic-profile-of-2-bromo-4-methoxybenzonitrile-a-technical-guide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)